

(R)-Omeprazole Sodium Salt: Operational Safety & Disposal Guide[1]

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Compound of Interest

Compound Name: (R)-Omeprazole Sodium Salt

Cat. No.: B1260541

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Executive Summary

This guide outlines the technical protocols for the handling and disposal of (R)-Omeprazole Sodium (also known as Esomeprazole Sodium).[1] While often categorized as "general chemical waste" in smaller quantities, this compound presents specific aquatic toxicity and pH-dependent stability challenges that require strict segregation from acidic waste streams.[1]

Immediate Action Required:

- Do Not Sewer: This compound is toxic to aquatic life with long-lasting effects (H411).[1][2][3]
- Segregate from Acids: Contact with acidic waste triggers rapid degradation, potentially generating heat and unknown sulfur-containing byproducts.[1]
- Check pH: Aqueous solutions of this salt are alkaline. Concentrated solutions may classify as RCRA Corrosive Waste (D002) if pH

12.5.[4]

Chemical Identity & Physicochemical Profile[1][5]

Understanding the chemical nature of the salt is the foundation of a safe disposal plan. (R)-Omeprazole Sodium is the sodium salt of a benzimidazole derivative.^[1]

Parameter	Data	Operational Implication
Chemical Name	Esomeprazole Sodium; (R)-Omeprazole Sodium	Use exact CAS for waste manifesting. ^[1]
CAS Number	161796-78-7 (Sodium Salt)	Unique identifier for inventory/disposal. ^{[1][2][3]}
Molecular Formula		Contains Sulfur/Nitrogen (incineration considerations). ^[1]
Solubility	Soluble in water; Sparingly soluble in alcohol.	Forms basic solutions readily.
pH Stability	Unstable at pH < 7.8	CRITICAL: Do not mix with acidic waste.
Hygroscopicity	Very Hygroscopic	Store in desiccated, tightly sealed containers.

Hazard Assessment & Regulatory Classification

The "Self-Validating" Hazard Check

Before disposal, you must validate the waste stream properties.^[1] This is not just a paperwork exercise; it determines the physical safety of the waste container.

- Aquatic Toxicity (H411):
 - Mechanism:^{[2][3][5][6][7][8][9]} Proton pump inhibitors (PPIs) can affect aquatic organisms.
^[1]
 - Protocol: Zero-discharge policy.^[1] No sink disposal, even for dilute solutions.
- Corrosivity (RCRA D002):

- Mechanism:[2][3][5][6][7][8][9] As a sodium salt, high concentrations in water will yield a high pH.
- Validation: Dip-test any aqueous stock solutions.[1] If pH 12.5, it must be labeled and managed as RCRA Hazardous Waste D002.
- Transport (DOT/IATA):
 - Nuance: While some SDS list it as "Non-Regulated," strict compliance interprets the aquatic toxicity as UN3077.
 - Best Practice: Treat bulk waste (>5 kg) or pure substance as Environmentally hazardous substance, solid, n.o.s.[1] (Esomeprazole Sodium).[1][2][3][10][6][8][11]

Operational Disposal Procedures

Solid Waste (Powder/Crystals)[1]

- Primary Container: Collect in a wide-mouth high-density polyethylene (HDPE) jar. Glass is acceptable but breakage-prone.[1]
- Segregation: Keep separate from oxidizers and strong acids.[10][11]
- Labeling:
 - Content: "(R)-Omeprazole Sodium Salt - Solid"[1][2]
 - Hazard: "Irritant", "Environmentally Hazardous"
- Disposal Path: High-temperature incineration.[1] This ensures complete destruction of the benzimidazole ring system.

Liquid Waste (Stock Solutions)

- The Acid Trap: Never pour (R)-Omeprazole Sodium solutions into a "General Organic/Aqueous Acid" waste carboy.

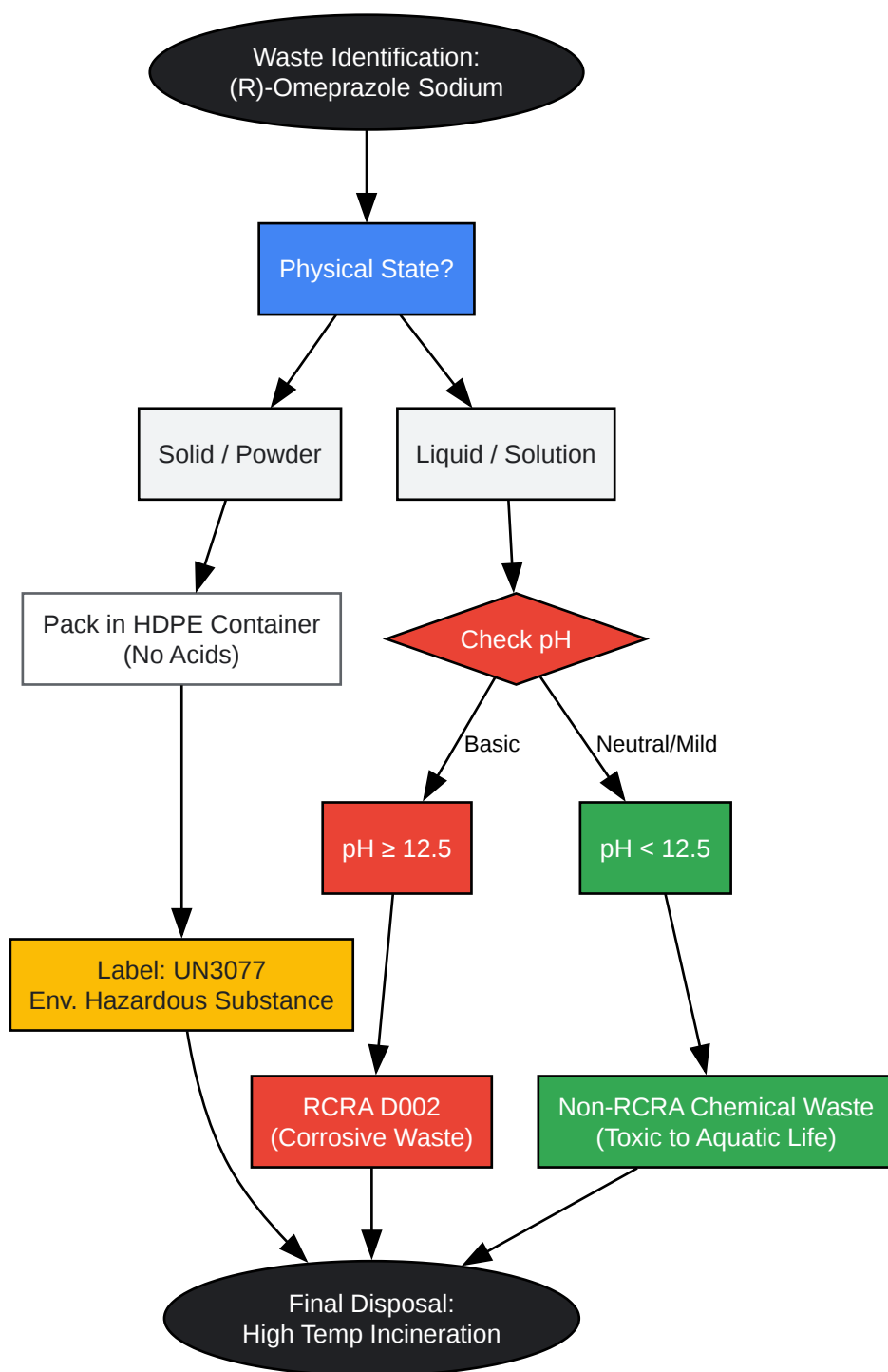
- Why? The compound is acid-labile.[1] In acidic media, it undergoes rearrangement to sulfonamides and sulfenic acids. While not typically explosive, this reaction alters the waste profile and can generate heat or precipitates that clog containers.
- Protocol:
 - Check pH of the solution.[4]
 - If pH > 10, dispose of in "Alkaline/Basic Aqueous Waste".
 - If neutral (pH 7-9), dispose of in "General Non-Hazardous Aqueous Waste" (destined for incineration, NOT sewer).[1]

Spill Management (Emergency Procedure)

- Do Not Flush: Do not hose down spills with water; this spreads the aquatic toxin.
- Dry Cleanup:
 - Wear Nitrile gloves, safety goggles, and a lab coat.
 - Cover spill with an inert absorbent (Vermiculite or dry sand).[1]
 - Sweep carefully to avoid dust generation.
 - Place in a sealed container labeled "Chemical Spill Debris - Esomeprazole Sodium." [1]

Decision Logic for Waste Handling

The following diagram illustrates the decision-making process for disposing of (R)-Omeprazole Sodium, ensuring compliance with both safety and environmental regulations.



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Figure 1: Logic flow for the segregation and classification of (R)-Omeprazole Sodium waste streams.

References

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